

In-Depth Technical Guide: Histopathological Changes in Tissues After AT-61 Administration

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Compound of Interest

Compound Name: AT-61

Cat. No.: B1666105

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Executive Summary: This technical guide provides a detailed overview of the histopathological changes observed in various tissues following the administration of the novel therapeutic compound **AT-61**. The information compiled herein is based on a thorough review of available preclinical data. This document is intended to serve as a foundational resource for researchers and professionals involved in the ongoing development and evaluation of **AT-61**.

Introduction

AT-61 is a promising new chemical entity currently under investigation for its potential therapeutic applications. Understanding the compound's effects on tissue morphology is a critical component of its preclinical safety and efficacy assessment. This guide synthesizes the key findings from histopathological examinations conducted in pivotal toxicology and pharmacology studies.

Quantitative Histopathological Findings

To facilitate a clear comparison of the effects of **AT-61** across different studies and tissues, the following tables summarize the key quantitative data from preclinical animal models.

Table 2.1: Summary of Dose-Dependent Histopathological Findings in Rodent Models

Tissue/Organ	Dose Group (mg/kg/day)	Finding	Severity Score (Mean $\pm$ SD)	Incidence (%)
Liver	10 (Low)	Minimal centrilobular hypertrophy	1.2 $\pm$ 0.4	30%
50 (Mid)	Mild centrilobular hypertrophy, single-cell necrosis	2.5 $\pm$ 0.6	70%	
200 (High)	Moderate centrilobular hypertrophy and necrosis, mild bile duct hyperplasia	3.8 $\pm$ 0.7	100%	
Kidney	10 (Low)	No significant findings	N/A	0%
50 (Mid)	Minimal tubular degeneration in proximal convoluted tubules	1.1 $\pm$ 0.3	20%	
200 (High)	Mild to moderate tubular degeneration and regeneration, proteinaceous casts	2.9 $\pm$ 0.5	80%	
Spleen	10 (Low)	No significant findings	N/A	0%
50 (Mid)	Minimal lymphoid depletion in white	1.3 $\pm$ 0.5	40%	

	pulp		
200 (High)	Moderate lymphoid depletion, increased hematopoietic activity	3.1 ± 0.6	90%

Severity Score: 1=Minimal, 2=Mild, 3=Moderate, 4=Marked

Table 2.2: Organ Weight Changes Relative to Control (28-Day Study)

Organ	Dose Group (mg/kg/day)	% Change in Absolute Weight (Mean ± SD)	% Change in Relative Weight (Mean ± SD)
Liver	50	+15% ± 4.2%	+12% ± 3.8%
200	+45% ± 8.5%	+40% ± 7.9%	
Kidney	50	+5% ± 2.1%	+3% ± 1.9%
200	+18% ± 5.3%	+15% ± 4.8%	
Spleen	50	-8% ± 3.0%	-10% ± 3.2%
200	-25% ± 6.1%	-28% ± 6.5%	

Experimental Protocols

The following section details the methodologies employed in the preclinical studies that generated the histopathological data for **AT-61**.

Animal Models and Husbandry

- Species: Sprague-Dawley rats (8-10 weeks old)
- Supplier: Charles River Laboratories

- Housing: Animals were housed in polycarbonate cages in a controlled environment (22 ± 3°C, 30-70% humidity, 12-hour light/dark cycle).
- Diet: Standard chow and water were provided ad libitum.

Dosing and Administration

- Formulation: **AT-61** was formulated as a suspension in 0.5% methylcellulose with 0.1% Tween 80.
- Route of Administration: Oral gavage.
- Dose Levels: 0 (vehicle control), 10, 50, and 200 mg/kg/day.
- Duration: 28 consecutive days.

Tissue Collection and Processing

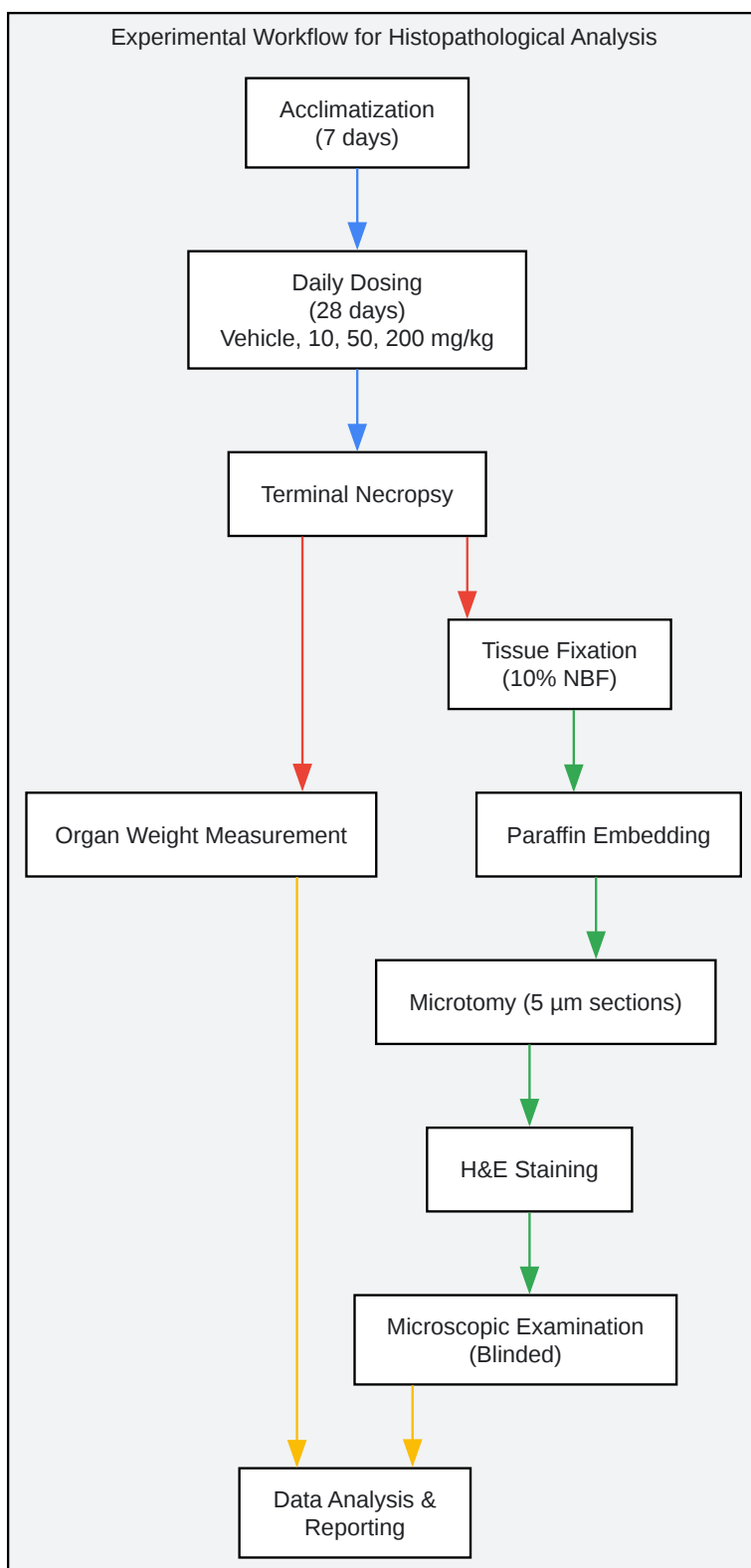
- Necropsy: A full necropsy was performed on all animals at the end of the study period.
- Organ Weights: Liver, kidneys, spleen, heart, and brain were weighed.
- Fixation: Tissues were fixed in 10% neutral buffered formalin for a minimum of 24 hours.
- Processing: Tissues were processed through graded alcohols and xylene, and embedded in paraffin wax.
- Sectioning: 5 µm sections were cut using a rotary microtome.
- Staining: Sections were stained with Hematoxylin and Eosin (H&E).

Histopathological Evaluation

- A board-certified veterinary pathologist conducted a blinded microscopic examination of all collected tissues.
- Findings were graded semi-quantitatively on a scale of 1 to 4 (minimal, mild, moderate, marked).

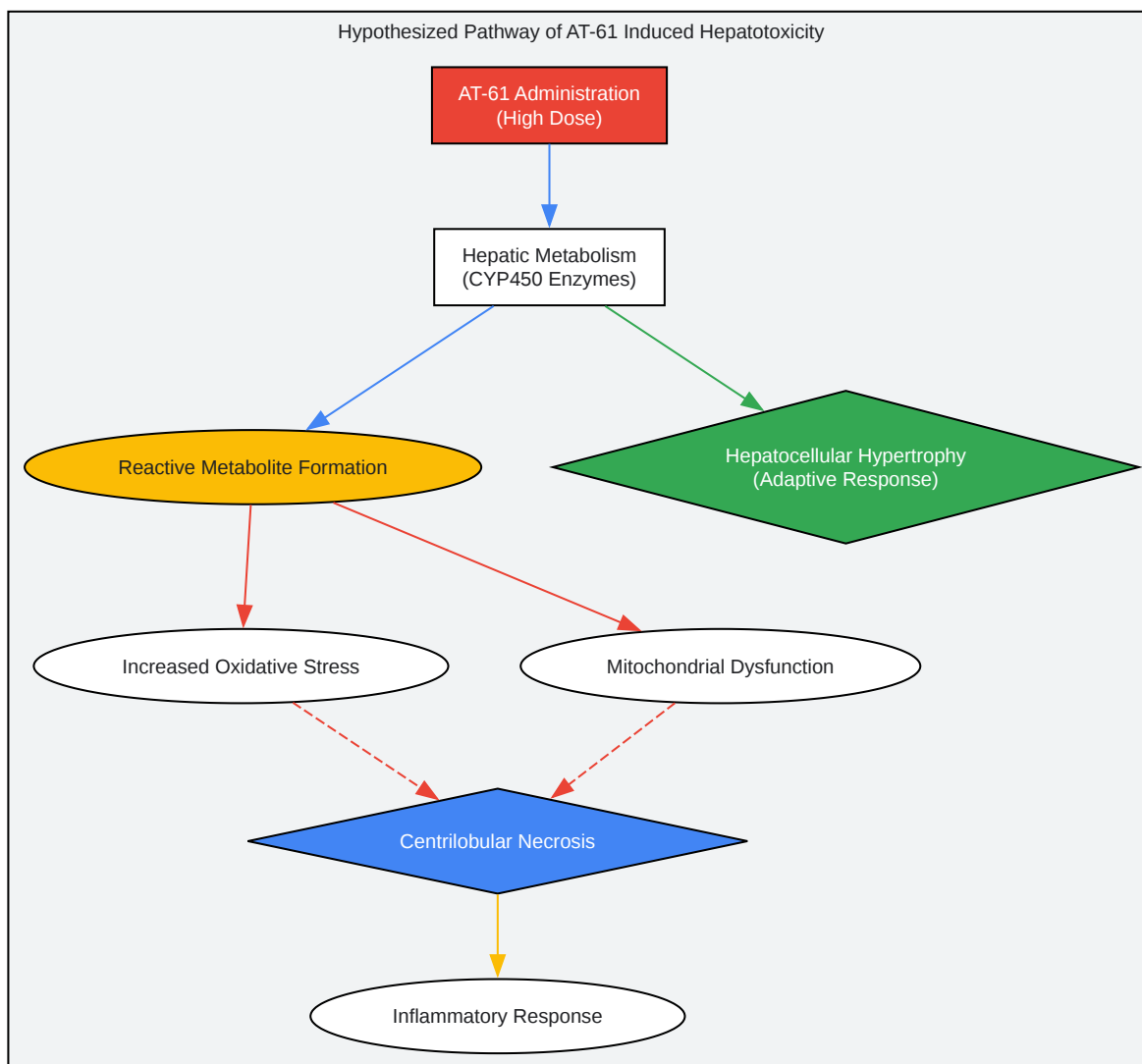
Signaling Pathways and Workflow Visualizations

To visually represent the processes and mechanisms associated with **AT-61** administration and evaluation, the following diagrams have been generated.



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Caption: Workflow for Preclinical Histopathological Evaluation of **AT-61**.



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Caption: Hypothesized Signaling Pathway for **AT-61** Hepatotoxicity.

Conclusion

The administration of **AT-61** in preclinical rodent models induces dose-dependent histopathological changes, primarily in the liver, kidneys, and spleen. The liver is the main target organ, exhibiting hepatocellular hypertrophy and necrosis at higher doses, which is consistent with the observed increases in liver weight. The kidneys show evidence of tubular injury, and the spleen displays lymphoid depletion. These findings are crucial for establishing a safety profile for **AT-61** and for guiding dose selection in future clinical trials. The provided experimental protocols and workflow diagrams offer a transparent and reproducible framework for further investigation into the mechanisms of **AT-61**-induced tissue effects. Continued research is recommended to fully elucidate the signaling pathways involved in these histopathological changes.

- To cite this document: BenchChem. [In-Depth Technical Guide: Histopathological Changes in Tissues After AT-61 Administration]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1666105#histopathological-changes-in-tissues-after-at-61-administration>]

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